

# Physical properties of 2-Bromoindene (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-Bromoindene

Cat. No.: B079406

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## Physical Properties of 2-Bromoindene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **2-Bromoindene**, a key intermediate in pharmaceutical synthesis. The document outlines its melting and boiling points, supported by standard experimental methodologies for their determination, to ensure accurate and reproducible results in a laboratory setting.

### Core Physical Properties

**2-Bromoindene** (CAS No: 10485-09-3) is a halogenated derivative of indene. At room temperature, it typically presents as a yellow to pale brown low melting solid or powder.<sup>[1][2]</sup> Understanding its physical constants is critical for its handling, purification, and reaction setup in synthetic chemistry.

### Data Summary

The melting and boiling points of **2-Bromoindene**, as reported by various chemical suppliers, are summarized below. Variations in reported values can be attributed to differences in sample purity and measurement techniques.

Physical Property	Value	Conditions	Source(s)
Melting Point	35-37 °C	Not Specified	LookChem, ChemWhat[1][3]
38 °C	Not Specified	Chemical Bull Pvt. Ltd., Tokyo Chemical Industry[4][5]	
34.0-40.0 °C	Clear Melt	Thermo Fisher Scientific[2]	
Boiling Point	256.9 °C	at 760 mmHg	LookChem[1]
127 °C	at 23 mmHg	ChemWhat, Tokyo Chemical Industry[3] [5]	

## Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting and boiling points of organic compounds like **2-Bromoindene**.

### Melting Point Determination (Capillary Method)

The capillary method is the standard technique for determining the melting point of a crystalline solid.[5] It relies on heating a small sample in a capillary tube at a controlled rate and observing the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt, or Thiele tube)
- Glass capillary tubes (one end sealed)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

#### Procedure:

- **Sample Preparation:** Ensure the **2-Bromoindene** sample is completely dry, as moisture can depress the melting point. If necessary, crush the solid into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface, or drop it through a long glass tube, to compact the solid at the bottom. The packed sample height should be between 2-3 mm for an accurate reading.
- **Measurement:**
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - For an unknown sample, a rapid preliminary heating (4-5°C per minute) can be performed to find an approximate melting range.<sup>[2]</sup>
  - For a precise measurement, allow the apparatus to cool to at least 20°C below the approximate melting point.
  - Begin heating again at a slow, controlled rate of 1-2°C per minute.
- **Data Recording:**
  - Record the temperature (T1) at which the first drop of liquid becomes visible.
  - Record the temperature (T2) at which the entire sample has completely melted into a transparent liquid.
  - The melting point is reported as the range from T1 to T2. A narrow range (0.5-1.0°C) typically indicates a pure compound.<sup>[1]</sup>

## Boiling Point Determination (Distillation Method)

For non-volatile liquids or solids that can be melted without decomposition, simple distillation is a common method to determine the atmospheric boiling point. For high-boiling compounds like **2-Bromoindene**, vacuum distillation is employed to determine the boiling point at a reduced pressure, preventing potential decomposition at high temperatures.

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser
- Thermometer and adapter
- Receiving flask
- Heating mantle or oil bath
- Boiling chips or magnetic stir bar
- Vacuum source and manometer (for vacuum distillation)

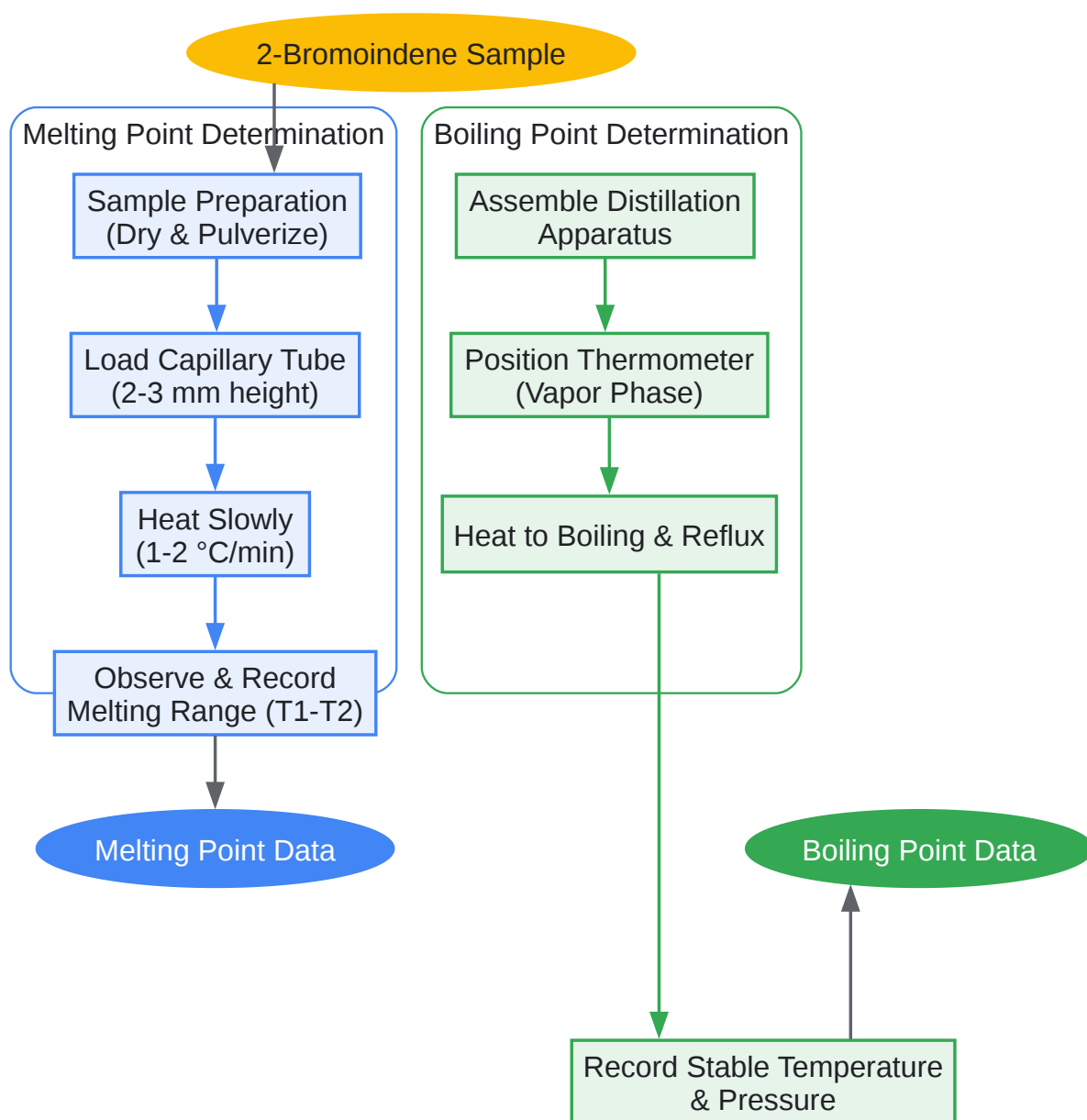
Procedure:

- Setup: Assemble the distillation apparatus. Place a small sample (at least 5 mL for simple distillation) of **2-Bromoindene** into the distillation flask along with a few boiling chips to ensure smooth boiling.<sup>[6]</sup>
- Thermometer Placement: Position the thermometer so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor in equilibrium with the boiling liquid.
- Heating: Begin heating the flask gently. As the substance boils, vapor will rise and surround the thermometer bulb.
- Equilibrium and Measurement: The temperature reading will rise and then stabilize as the vapor condenses on the thermometer and drips into the condenser. Record this stable temperature as the boiling point.

- Pressure Recording: Simultaneously record the ambient atmospheric pressure. For vacuum distillation, record the pressure measured by the manometer. The boiling point of **2-Bromoindene** is significantly lower at reduced pressure (e.g., 127 °C at 23 mmHg) compared to atmospheric pressure (256.9 °C at 760 mmHg).[\[1\]](#)[\[3\]](#)[\[5\]](#)

## Workflow Visualization

The logical flow for determining the primary physical properties of a solid organic compound like **2-Bromoindene** is illustrated below.



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Caption: Workflow for determining the melting and boiling points of **2-Bromoindene**.

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